

Technical Support Center: BFH772 and Non-Cancerous Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BFH772

Cat. No.: B1666941

[Get Quote](#)

Data Unavailability Notice

Extensive searches for public data on the cytotoxicity of **BFH772** in non-cancerous cell lines have yielded no specific experimental results. Preclinical safety reports, in vitro toxicology studies, and selectivity profiles detailing the effects of **BFH772** on non-cancerous or primary human cell lines are not available in the public domain. The primary information available identifies **BFH772** as a VEGFR2 inhibitor that underwent a clinical trial for rosacea (NCT01449591).

Due to this lack of foundational data, we are unable to provide a comprehensive technical support center with troubleshooting guides, FAQs, quantitative data summaries, detailed experimental protocols, and signaling pathway diagrams as per the request. The creation of such detailed and specific content requires access to experimental data that is not currently published or publicly accessible.

We recommend researchers interested in the effects of **BFH772** on non-cancerous cell lines to:

- Contact the manufacturer or sponsor of the clinical trial (Novartis) for any available preclinical data.
- Conduct initial dose-response and cytotoxicity assays to determine the compound's effects on their specific non-cancerous cell lines of interest.

Should data on the in vitro effects of **BFH772** in non-cancerous cell lines become publicly available, this technical support center will be updated accordingly.

- To cite this document: BenchChem. [Technical Support Center: BFH772 and Non-Cancerous Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666941#bfh772-cytotoxicity-in-non-cancerous-cell-lines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com